Application Note: Analysis of 14-Heptacosanone by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name:	*14-Heptacosanone*
CAS No.:	*542-50-7*
Cat. No.:	*B129303*

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Abstract

This application note provides a comprehensive guide to the analysis of **14-Heptacosanone** ($C_{27}H_{54}O$), a long-chain aliphatic ketone, using Gas Chromatography-Mass Spectrometry (GC-MS). Due to its high molecular weight and low volatility, **14-Heptacosanone** presents unique analytical challenges. This document outlines a robust methodology, from sample preparation and extraction to optimized GC-MS parameters and data interpretation, designed for researchers, scientists, and professionals in drug development and natural product chemistry. The protocols herein are structured to ensure scientific integrity, providing detailed explanations for experimental choices to facilitate reliable identification and quantification.

Introduction: The Analytical Challenge of Long-Chain Ketones

14-Heptacosanone (CAS 542-50-7) is a saturated ketone with a 27-carbon chain.[1] It is found in nature, for instance, in certain plant species like Styrax officinalis, and its presence can be of interest in chemotaxonomy, food science, and as a component in complex lipid mixtures.[2]

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The analysis of such high-molecular-weight compounds (394.7 g/mol) by GC-MS is non-trivial.[2] Key challenges include:

- Low Volatility: A high boiling point requires elevated temperatures for volatilization in the GC inlet, which can lead to incomplete transfer to the column.[3]
- Thermal Instability: At the high temperatures needed for elution, thermal degradation can occur, compromising analytical accuracy.[3]
- Chromatographic Resolution: Achieving sharp, symmetrical peaks for high-boiling point analytes requires careful optimization of the GC temperature program and column selection.

This guide provides a validated starting point to overcome these challenges, ensuring reproducible and accurate results.

Principles of the Method

The methodology is based on solvent extraction of **14-Heptacosanone** from a sample matrix, followed by direct analysis using a high-temperature capillary GC column coupled to a mass spectrometer. The GC separates the analyte from other components based on its boiling point and interaction with the column's stationary phase. The mass spectrometer then ionizes the eluted compound, typically using Electron Ionization (EI), and separates the resulting ions by their mass-to-charge ratio (m/z), providing a unique fragmentation pattern that serves as a chemical fingerprint for definitive identification.

Experimental Protocols

Materials and Reagents

- **14-Heptacosanone** Standard: Purity ≥97% (e.g., from Thermo Scientific[4] or Sigma-Aldrich)
- Solvents (GC or HPLC Grade): n-Hexane, Dichloromethane, Methanol, Acetone
- Anhydrous Sodium Sulfate: For drying extracts
- Sample Vials: 1.5 mL amber glass autosampler vials with PTFE-lined caps.[5]

Standard Solution Preparation

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The causality behind preparing a stock solution and subsequent dilutions is to create a calibration curve for quantification and to determine the instrument's limit of detection and response for the analyte.

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **14-Heptacosanone** standard into a 10 mL volumetric flask. Dissolve and bring to volume with n-Hexane. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard (10 µg/mL): Transfer 100 µL of the primary stock solution into a 10 mL volumetric flask and dilute to volume with n-Hexane. This concentration is a good starting point for achieving an on-column amount of approximately 10 ng with a 1 µL splitless injection.[5]
- Storage: Store all standard solutions at 4°C in amber glass vials to prevent degradation.

Sample Preparation and Extraction

The choice of extraction protocol is matrix-dependent. The following is a general procedure for solid matrices like plant material, based on common lipid extraction techniques.

- Homogenization: Dry the sample material (e.g., leaves, bark) at 40°C overnight and grind to a fine powder using a mortar and pestle or a mill. This increases the surface area for efficient extraction.
- Solvent Extraction:
  - Accurately weigh 2-5 g of the homogenized powder into a glass beaker.
  - Add 50 mL of a 2:1 mixture of Dichloromethane:Methanol.
  - Place the beaker in an ultrasonic bath for 30 minutes at room temperature.
  - Filter the mixture through a Whatman No. 1 filter paper into a round-bottom flask.
  - Repeat the extraction on the solid residue two more times, combining the filtrates.
- Liquid-Liquid Extraction (LLE) for Cleanup:[6]

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- Transfer the combined filtrate to a separatory funnel.
- Add 50 mL of deionized water and shake vigorously for 2 minutes, venting frequently.
- Allow the layers to separate. The organic (bottom, dichloromethane) layer contains the lipids.
- Drain the organic layer into a clean flask.

- Drying and Concentration:
  - Dry the organic extract by passing it through a column containing anhydrous sodium sulfate.
  - Concentrate the dried extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- Final Preparation: Transfer the final concentrated extract into a 1.5 mL GC vial for analysis. Ensure the sample is free of particles by centrifuging if necessary.[7]

GC-MS Instrumentation and Parameters

The following parameters are a robust starting point for the analysis of high molecular weight, non-polar compounds like **14-Heptacosanone**.[8][9] A standard single-quadrupole or ion trap mass spectrometer is suitable.

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Parameter	Setting	Justification
Gas Chromatograph		
Injection Mode	Splitless	Maximizes sensitivity for trace analysis.
Injector Temperature	300 °C	Ensures complete and rapid vaporization of the high-boiling point analyte.
Injection Volume	1 µL	Standard volume for capillary columns.
Carrier Gas	Helium (99.999% purity)	Inert carrier gas providing good chromatographic efficiency.
Flow Rate	1.2 mL/min (Constant Flow)	Optimal flow rate for a 0.25 mm I.D. column.
GC Column	30 m x 0.25 mm I.D., 0.25 µm film thickness (e.g., Agilent DB-5ms, Restek Rxi-5Sil MS)	A non-polar, low-bleed column stable at high temperatures, ideal for separating non-polar compounds.
Oven Program	Initial: 80°C, hold for 2 minRamp 1: 15°C/min to 320°CHold: 10 min	The initial temperature allows for solvent focusing. The aggressive ramp ensures the high-boiling analyte elutes in a reasonable time with good peak shape. The final hold cleans the column of any residual high MW compounds.
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	Standard, robust ionization technique that produces reproducible, library-searchable mass spectra.

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Ionization Energy	70 eV	Standard energy that generates consistent fragmentation patterns for library matching.[9]
Ion Source Temp.	230 °C	A standard temperature that balances analyte stability and ionization efficiency.[9]
MS Transfer Line Temp.	325 °C	Must be higher than the final oven temperature to prevent analyte condensation before reaching the ion source.
Solvent Delay	5 minutes	Prevents the high concentration of solvent from entering and saturating the MS detector, which could damage the filament.[10]
Scan Range (m/z)	40 - 500 amu	A wide enough range to capture the molecular ion (m/z 394.7) and its characteristic fragments. The start mass is set above air/water peaks.[11]
Scan Speed	Optimized for ≥10 scans/peak	Ensures sufficient data points are collected across the eluting peak for reliable peak integration and spectral deconvolution.[11]

Data Analysis and Interpretation

Analyte Identification

- Retention Time (RT): Inject the 10 µg/mL working standard to determine the retention time of **14-Heptacosanone** under the specified conditions.

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- Mass Spectrum Confirmation: The identity of the peak in a sample chromatogram at the expected RT should be confirmed by its mass spectrum. The acquired spectrum should be compared to a reference library, such as the NIST Mass Spectral Library.[12] The key is to match the fragmentation pattern, not just a few ions.

Characteristic Mass Spectrum

The EI mass spectrum of **14-Heptacosanone** is characterized by alpha-cleavage adjacent to the carbonyl group. The molecular ion (M^+) at m/z 394 may be weak or absent but is crucial for confirming molecular weight.

m/z Value	Proposed Fragment	Significance
394	$[C_{27}H_{54}O]^+$	Molecular Ion (M^+)
211	$[CH_3(CH_2)_{12}CO]^+$	Acylium ion from α-cleavage
198	$[CH_3(CH_2)_{12}]^+$	Alkyl fragment from McLafferty rearrangement or subsequent fragmentation
43, 57, 71...	$[C_nH_{2n+1}]^+$	Characteristic alkyl chain fragment series

Data synthesized from NIST and PubChem mass spectral data.[2][12]

Visualizations

Analytical Workflow Diagram

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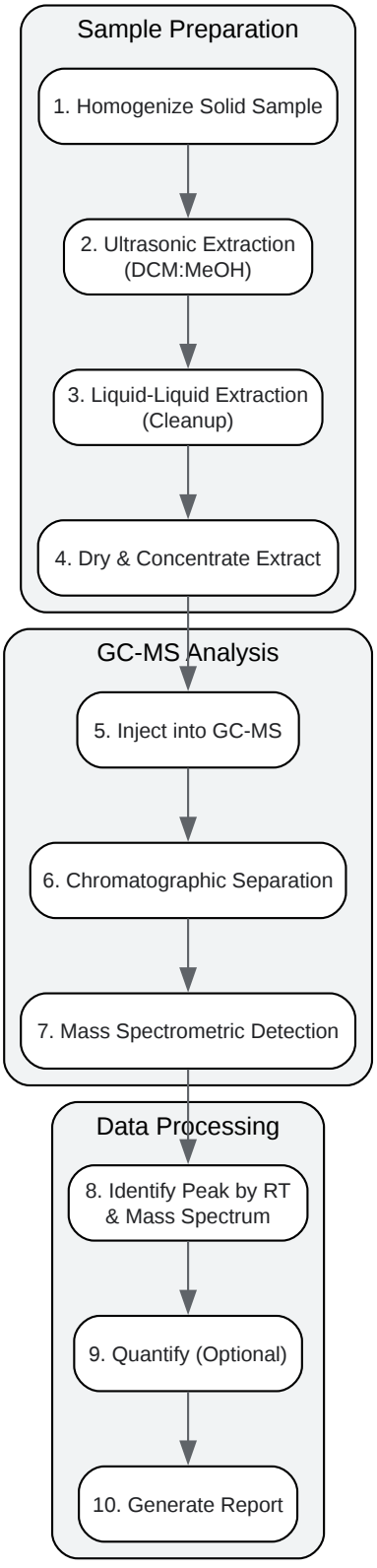

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Caption: Complete workflow for **14-Heptacosanone** analysis.

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Conclusion

The GC-MS method detailed in this application note provides a reliable and robust framework for the analysis of **14-Heptacosanone**. The primary challenges associated with its high molecular weight—namely, volatility and thermal stability—are effectively managed through a high-temperature injector, a suitable non-polar capillary column, and a carefully programmed oven temperature ramp. By following the outlined protocols for sample preparation and instrument configuration, researchers can achieve accurate identification and lay the groundwork for quantitative analysis of this and other long-chain ketones in various complex matrices.

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